

(2S)-2-methylbutane-1,2,4-triol: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: (2S)-2-methylbutane-1,2,4-triol

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(2S)-2-methylbutane-1,2,4-triol, a chiral polyol, holds significant interest in various scientific domains due to its unique structural characteristics. This document provides a detailed examination of its molecular properties, supported by experimental data and visualizations to facilitate a deeper understanding for research and development applications.

Molecular and Physicochemical Properties

(2S)-2-methylbutane-1,2,4-triol is a branched-chain polyol with the molecular formula $C_5H_{12}O_3$ [1][2][3][4][5][6][7]. Its structure features a four-carbon butane backbone with a methyl group and three hydroxyl groups located at positions 1, 2, and 4[2]. The presence of a stereocenter at the second carbon atom (C2) gives rise to two enantiomers: (S)-2-methylbutane-1,2,4-triol and (R)-2-methylbutane-1,2,4-triol[2]. This chirality is a critical factor in its biological activity and applications in asymmetric synthesis.

A summary of its key quantitative data is presented below for straightforward comparison.

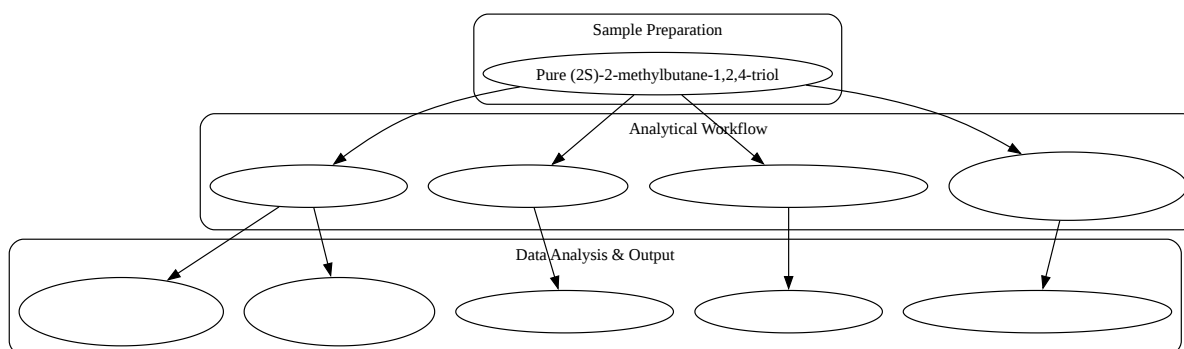
Property	Value	Source
Molecular Formula	C ₅ H ₁₂ O ₃	[1] [2] [3] [4] [5] [6] [7]
Molecular Weight	120.15 g/mol	[2] [5]
Monoisotopic Mass	120.078644241 Da	[4] [6]
CAS Number	62875-07-4	[1] [2] [3] [5] [7]
EC Number	263-746-8	[1] [3] [7]
Density	1.159 g/cm ³	[1]
Boiling Point	286.7°C at 760 mmHg	[1]
Flash Point	145.5°C	[1]
Refractive Index	1.486	[1]

Experimental Protocols

The determination of the physicochemical properties of **(2S)-2-methylbutane-1,2,4-triol** involves standard analytical techniques. While specific experimental details from the direct sources are limited, a general methodology for key parameters is outlined below.

Determination of Molecular Weight and Formula:

- **Mass Spectrometry (MS):** High-resolution mass spectrometry is employed to determine the exact mass of the molecule and its fragmentation patterns. This data is used to confirm the elemental composition and thus the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR spectroscopy are used to elucidate the carbon-hydrogen framework of the molecule, confirming the connectivity of the atoms and the presence of functional groups.



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Synthetic utility of **(2S)-2-methylbutane-1,2,4-triol**.

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